

Differences between TZ4M models for research applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TZ4M

Cat. No.: B12387039

[Get Quote](#)

An In-depth Technical Guide to **TZ4M** Series Controllers

Introduction

The **TZ4M** series are advanced, dual PID auto-tuning temperature controllers designed for high-precision temperature management in a variety of industrial applications. While the query specified research applications in drug development, it is important to clarify that the **TZ4M** series are industrial controllers and not biological or chemical models. This guide provides a comprehensive technical overview of the **TZ4M** models, their functionalities, and operational parameters, tailored for a technical audience requiring precise process control.

Core Features of the TZ4M Series

The **TZ4M** series controllers offer a range of features to ensure optimal temperature regulation:

- **Dual PID Auto-Tuning:** The controllers employ a sophisticated dual PID algorithm that allows for either fast response or low overshoot, depending on the application's requirements. The auto-tuning function automatically measures the thermal characteristics of the system and calculates the optimal PID parameters.

- Multiple Control Modes: Users can select between ON/OFF control, P, PI, PD, PIDF, and PIDS control modes to suit various processes.[\[1\]](#)
- Versatile Input and Output Options: The **TZ4M** series supports a wide range of input sensors, including thermocouples and RTDs, and offers various output options such as relay, SSR, and current outputs.[\[1\]](#)[\[2\]](#)
- Clear Display: A 7-segment LED display shows the process value (PV) in red and the setting value (SV) in green for easy monitoring.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the key technical specifications of the **TZ4M** series controllers.

General Specifications

Specification	Value
Power Supply	100-240VAC 50/60Hz
Allowable Voltage Range	90 to 110% of rated voltage
Power Consumption	Approx. 6VA
Display Method	7-Segment LED (PV: Red, SV: Green)
Control Method	ON/OFF, P, PI, PD, PIDF, PIDS
Display Accuracy	±0.3% based on F.S. or 3°C Max.
Setting Type	Front push buttons
Ambient Temperature	-10 to 50°C
Storage Temperature	-20 to 60°C
Ambient Humidity	35 to 85% RH

Input Sensor Specifications

Sensor Type	Model	Range (°C)
Thermocouple	K (CA)	-100 to 1300
J (IC)	0 to 800	
R (PR)	0 to 1700	
E (CR)	0 to 800	
T (CC)	-200 to 400	
S (PR)	0 to 1700	
N (NN)	0 to 1300	
W (TT)	0 to 2300	
RTD	DIN Pt100	-199.9 to 500.0
JIS Pt100	-199.9 to 500.0	
Analog	Voltage	
Current	4-20mADC	

Output Specifications

Output Type	Rating	Model Indicator
Relay	250VAC 3A 1c	R
SSR	12VDC $\pm$ 3V Max. 30mA	S
Current	4-20mADC (Load resistance: Max. 600 Ω)	C

Control Methodologies and Operational Protocols

The **TZ4M** series offers distinct PID control modes to cater to different process requirements: PIDF for high-speed response and PIDS for low-speed response with minimal overshoot.[\[1\]](#)[\[2\]](#)

PIDF (High-Speed Response Type)

This mode is suitable for applications that require a rapid response to reach the setpoint temperature quickly. Examples include injection molding machines and electric furnaces that need preheating.[1][2]

PIDS (Low-Speed Response Type)

This mode is designed for processes where minimizing overshoot is critical to prevent damage or hazards, such as in plating machines or oil temperature control systems.[1][2] The factory default setting for the TZ series is PIDS.[1][2]

Auto-Tuning Protocol

The auto-tuning function optimizes the PID parameters for the specific thermal characteristics of the controlled system. The protocol for initiating auto-tuning is as follows:


- Initial Setup: Connect the controller and the sensor to the system.
- Initiate Auto-Tuning: Press and hold the AT key for 3 seconds or more to start the auto-tuning process. The AT lamp will flicker during this process.
- Completion: The AT lamp will turn off when the auto-tuning is complete. The calculated PID parameters are then stored.
- Interruption: To stop the auto-tuning process, press and hold the AT key for 5 seconds or more.

There are two auto-tuning modes:

- Tun1 (Default): Auto-tuning is executed at the set value (SV).
- Tun2: Auto-tuning is executed at 70% of the set value (SV).


Diagrams of Signaling Pathways and Logical Relationships

The following diagrams illustrate the core logical flows and control pathways within the **TZ4M** controllers.

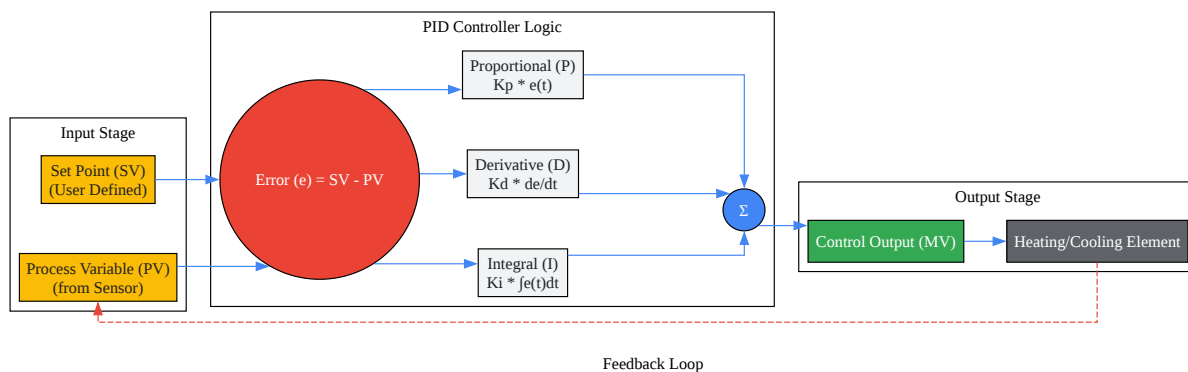


[Click to download full resolution via product page](#)

Caption: PID Control Logic Flowchart

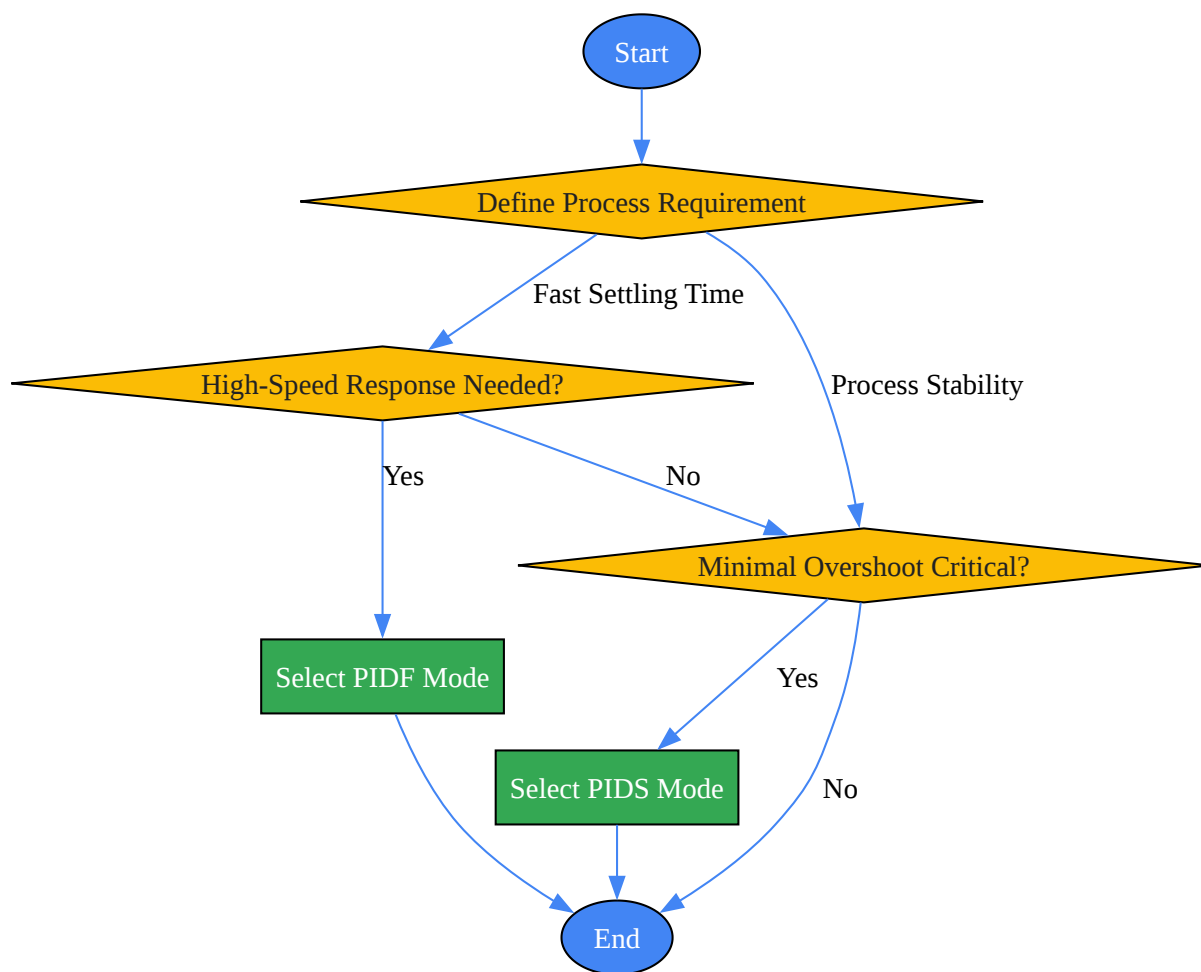

[Click to download full resolution via product page](#)

Caption: PIDF vs. PIDS Selection Workflow

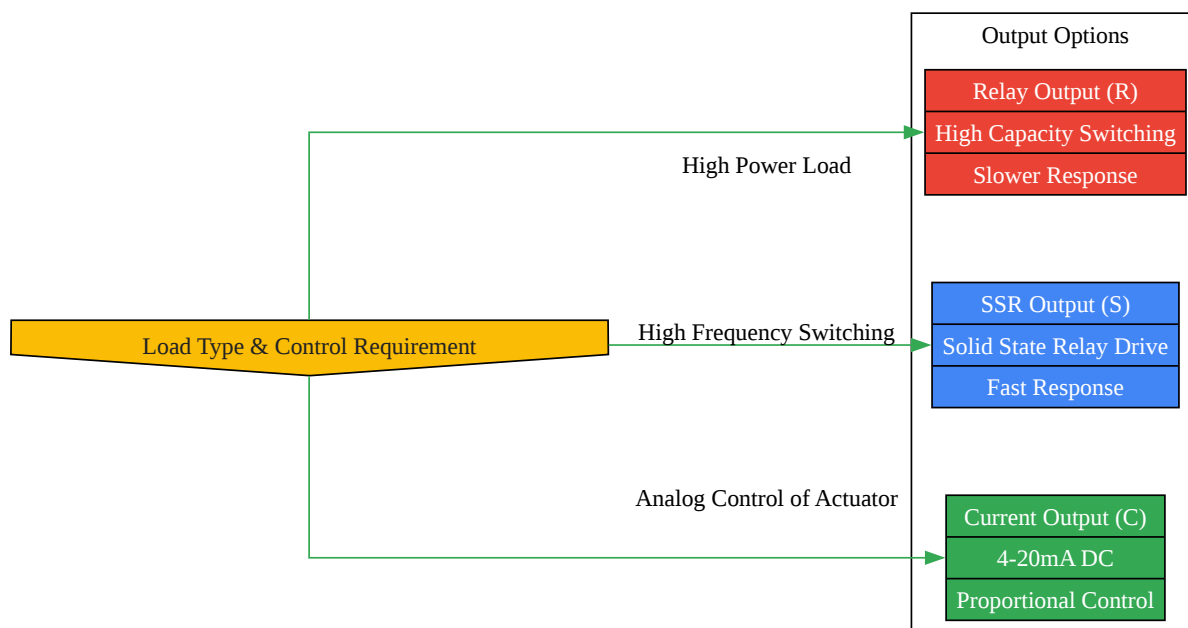

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. autonics.se [autonics.se]
- 2. instrumart.com [instrumart.com]
- To cite this document: BenchChem. [Differences between TZ4M models for research applications]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12387039/docs#differences-between-tz4m-models-for-research-applications\]](https://www.benchchem.com/product/b12387039/docs#differences-between-tz4m-models-for-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)